

Nelfinavir vs lopinavir ritonavir heat shock protein inhibition

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nelfinavir Mesylate

CAS No.: 159989-65-8

Cat. No.: S007595

Get Quote

Comparison of Anticancer Mechanisms

Feature	Nelfinavir	Lelfinavir/Ritonavir
Primary Anticancer	Broad-spectrum, multi-mechanism [1] [2]	Limited direct data in non-HIV cancers
Proteotoxic Stress & UPR	Strong inducer [2] [3]	Inducer [3]
HSP90 Inhibition	Predicted via molecular docking; demonstrated disruption of HSP-related functions [1] [3]	Limited specific data
Key Supporting Experimental	Affinity purification, lipidomics, FRAP, metabolic analysis [2]	Cytotoxicity assays [3]
IC ₅₀ (Primary AML cells)	~20 µM [3]	~20 µM [3]

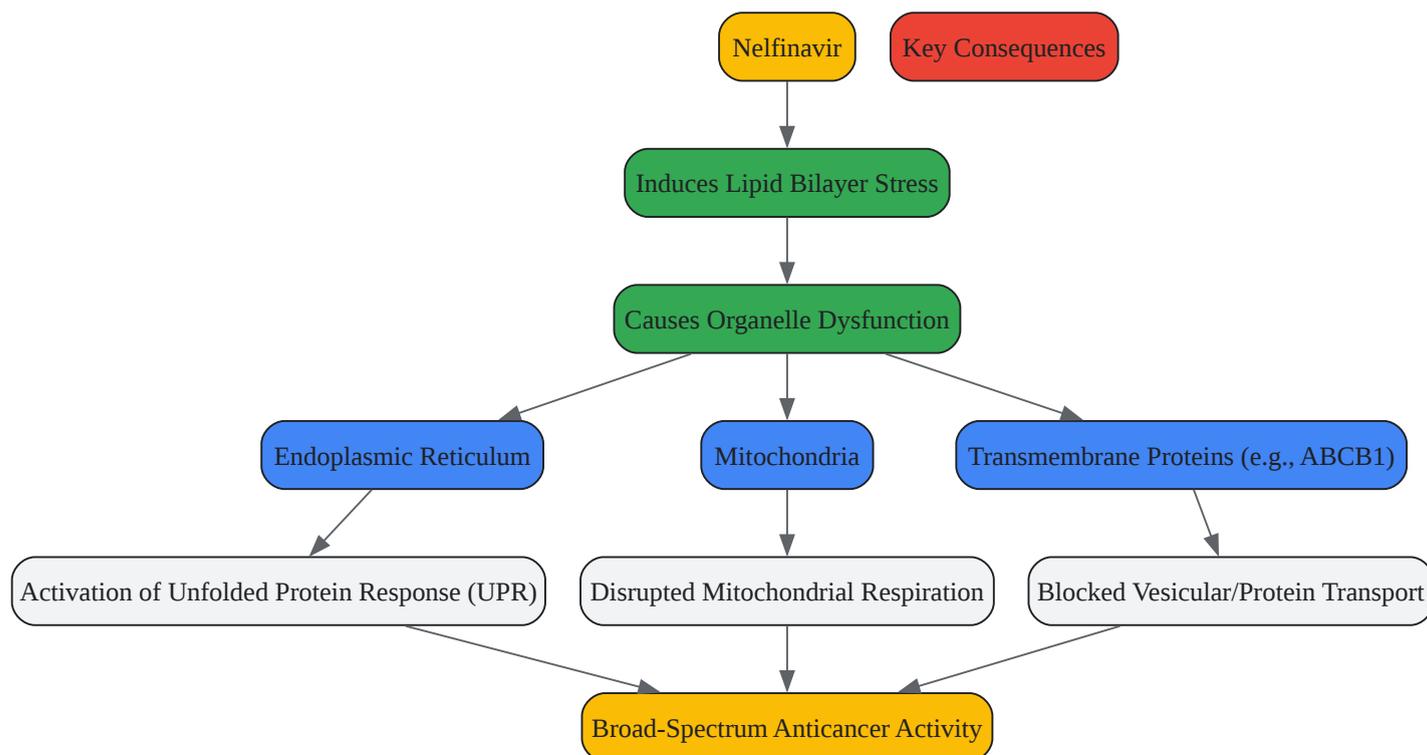
Detailed Experimental Evidence and Protocols

The conclusions in the table are supported by the following key studies and their methodologies.

- **Proteotoxic Stress Induction (2014): A study treating Acute Myeloid Leukemia (AML) cell lines (THP-1, HL-60) and primary human AML blasts with various HIV protease inhibitors found that Nelfinavir and Lopinavir (co-formulated with Ritonavir) were among the most effective at inducing cytotoxicity. The IC₅₀ for both was approximately 20 μM against primary AML cells. This effect was linked to their ability to induce proteotoxic stress, a state where overwhelmed protein-folding capacity in the endoplasmic reticulum triggers the Unfolded Protein Response (UPR) [3].**
- **Nelfinavir's Mechanism (2021): A comprehensive study combined proteome-wide affinity-purification and genome-wide CRISPR/Cas9 screening to identify how Nelfinavir works. Researchers found that Nelfinavir integrates into cellular membranes, causing lipid bilayer stress. This disrupts the function of organelles like the mitochondria and endoplasmic reticulum, leading to metabolic rewiring and strong activation of the Integrated Stress Response (ISR), which encompasses the UPR [2]. This membrane-targeting mechanism is considered a unifying explanation for its broad anticancer effects.**
- **Prediction of HSP90 Interaction: One review noted that molecular docking simulations suggest Nelfinavir can potentially bind to Hsp90β protein. This computational prediction provides a plausible structural basis for its observed disruption of HSP-related functions in cancer cells, though direct experimental confirmation is still needed [1].**

Mechanism of Action Workflow

The following diagram illustrates the broader anticancer mechanism of Nelfinavir, which underlies its ability to induce proteotoxic stress.



[Click to download full resolution via product page](#)

Key Takeaways for Researchers

- **Nelfinavir is a promising candidate for drug repurposing** due to its well-documented, multi-faceted anticancer mechanism centered on inducing lipid bilayer stress and proteotoxic stress [1] [2].
- **Direct comparative data on HSP90 inhibition is lacking.** While Nelfinavir's effects are more comprehensively studied, a head-to-head experimental comparison with Lopinavir/Ritonavir on specifically inhibiting HSP90 is not available in the retrieved literature.
- **The anticancer activity of Lopinavir/Ritonavir may be similar to Nelfinavir's in some contexts** (e.g., cytotoxicity in AML models) [3], but its mechanistic profile, particularly concerning HSPs, is less defined and may not be its primary mode of action.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The Anti-Cancer Properties of the HIV Protease Inhibitor ... [pmc.ncbi.nlm.nih.gov]
2. Treatment with HIV-Protease Inhibitor Nelfinavir Identifies ... [pmc.ncbi.nlm.nih.gov]
3. Ritonavir, nelfinavir, saquinavir and lopinavir induce ... [sciencedirect.com]

To cite this document: Smolecule. [Nelfinavir vs lopinavir ritonavir heat shock protein inhibition].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b007595#nelfinavir-vs-lopinavir-ritonavir-heat-shock-protein-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com